

Beta-Lysine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *beta-Lysine*

Cat. No.: *B1680149*

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This technical guide provides an in-depth overview of **beta-lysine** (3,6-diaminohexanoic acid), an isomer of the essential amino acid lysine. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource on its chemical properties, synthesis, and biological significance.

Core Chemical Properties and CAS Number

Beta-lysine, identified by the CAS Number 4299-56-3, possesses distinct chemical characteristics that differentiate it from its alpha-isomer.^[1] A summary of its key quantitative properties is presented in the table below. It is important to note that while some of these values have been experimentally determined, others are based on computational models and should be considered as such.

Property	Value	Source
CAS Number	4299-56-3	[1]
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂	[1][2]
Molecular Weight	146.19 g/mol	[1][2]
pKa (Carboxyl Group)	~4.25 (Computed)	[3]
pKa (Amino Groups)	~10.04, ~10.71 (Computed)	[3]
Isoelectric Point (pI)	Calculated to be basic, but a precise experimental value is not readily available. The pI of alpha-lysine is 9.74.	[4]
Solubility in Water	Highly soluble. Alpha-lysine has a solubility of >100 g/100 mL at 25°C.	[5]
Solubility in Organic Solvents	Generally insoluble in nonpolar organic solvents. Slightly soluble in ethanol.	[5]

Experimental Protocols: Synthesis of Beta-Lysine

The chemical synthesis of **beta-lysine** can be achieved through various methods. Below is a representative protocol for the synthesis of racemic **beta-lysine**, adapted from established methodologies for beta-amino acid synthesis.

Objective: To synthesize (±)-β-Lysine.

Materials:

- Starting material (e.g., a suitable protected glutamic acid derivative)
- Appropriate protecting group reagents (e.g., Boc anhydride)
- Reducing agents (e.g., Lithium aluminum hydride)

- Reagents for amino group introduction (e.g., via a Curtius or Hofmann rearrangement)
- Solvents (e.g., THF, dichloromethane, water)
- Acids and bases for pH adjustment and deprotection (e.g., HCl, TFA)
- Purification materials (e.g., silica gel for chromatography, ion-exchange resin)

Methodology:

- Protection of the starting material: The carboxylic acid and amino groups of the starting material are protected to prevent unwanted side reactions. For example, the amino group can be protected with a Boc group and the carboxylic acid as a methyl ester.
- Reduction and functional group transformation: The protected starting material undergoes a series of reactions to introduce the second amino group at the beta position. This can involve reduction of a carboxylic acid to an alcohol, conversion of the alcohol to a leaving group, and subsequent displacement with an azide, followed by reduction to the amine.
- Deprotection: The protecting groups are removed under appropriate conditions (e.g., acidolysis with TFA for Boc groups and saponification for the ester).
- Purification: The final product is purified using techniques such as ion-exchange chromatography to yield (\pm)- β -lysine.

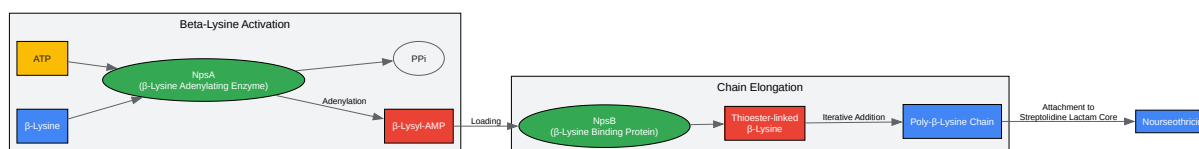
Note: This is a generalized protocol. The specific reagents, reaction conditions, and purification methods may vary depending on the chosen synthetic route. For a detailed, specific synthesis, please refer to specialized organic synthesis literature.

Biological Significance and Signaling Pathway

Beta-lysine plays a crucial role in the biosynthesis of certain natural products, most notably the streptothricin group of antibiotics, which includes nourseothricin.^{[6][7]} The biosynthesis of the poly-**beta-lysine** chain in nourseothricin is a key pathway involving this amino acid.

Nourseothricin Biosynthesis Pathway

The following diagram illustrates the initial steps of the nourseothricin biosynthesis pathway, highlighting the activation and incorporation of **beta-lysine**.



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Caption: Activation and incorporation of **beta-lysine** in nourseothricin biosynthesis.

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References

- 1. 3,6-Diaminohexanoic acid | C₆H₁₄N₂O₂ | CID 392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. ModelSEED [modelseed.org]
- 4. How to Determinate Isoelectric Point - Creative Proteomics [creative-proteomics.com]
- 5. L-Lysine | C₆H₁₄N₂O₂ | CID 5962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. goldbio.com [goldbio.com]
- 7. A beta-lysine adenylating enzyme and a beta-lysine binding protein involved in poly beta-lysine chain assembly in nourseothricin synthesis in *Streptomyces noursei* - PubMed [pubmed.ncbi.nlm.nih.gov]

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